

Sonogashira Coupling Technical Support Center: A Guide to Overcoming Low Conversion

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Compound of Interest

Compound Name: 3-((Trimethylsilyl)ethynyl)aniline

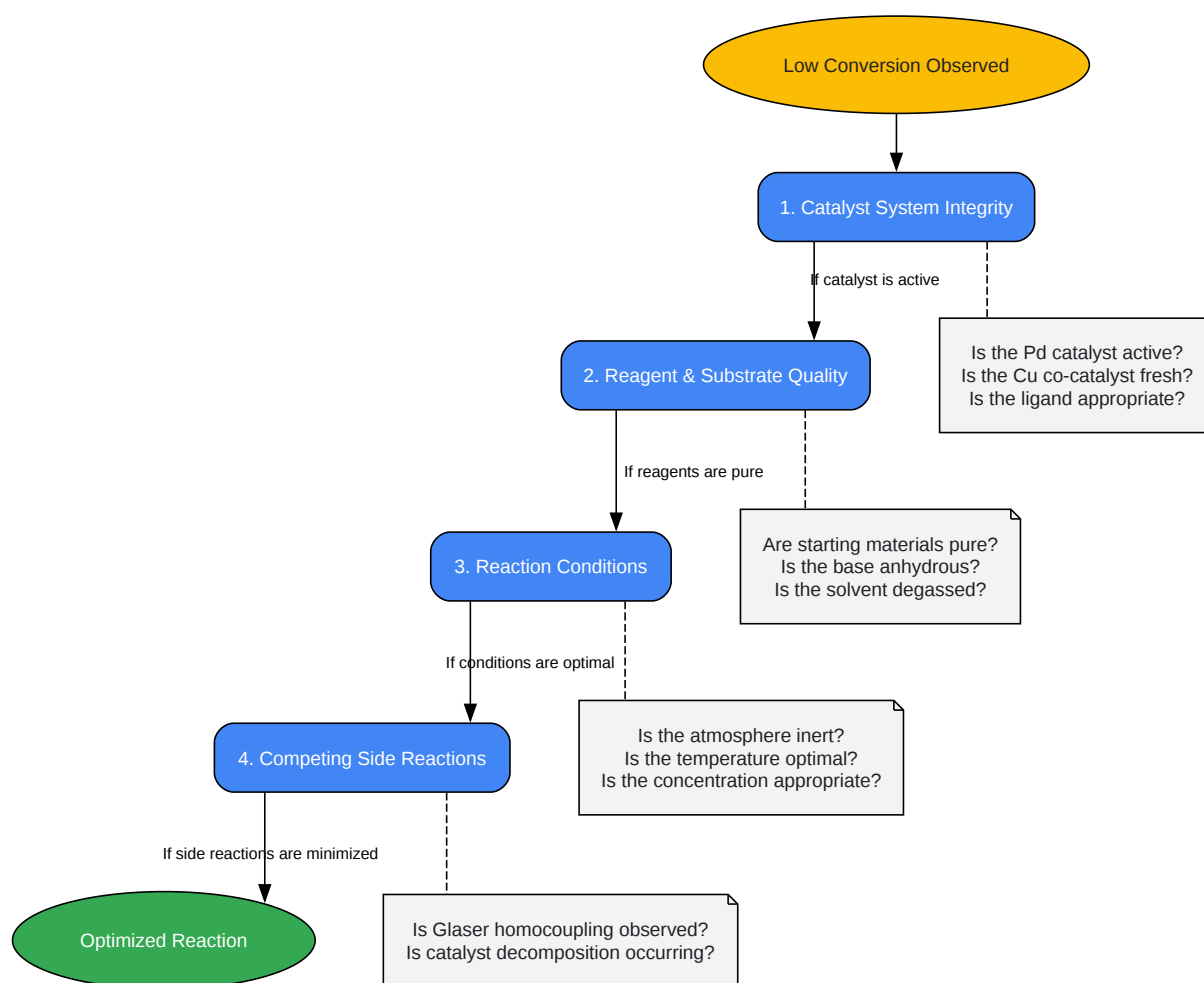
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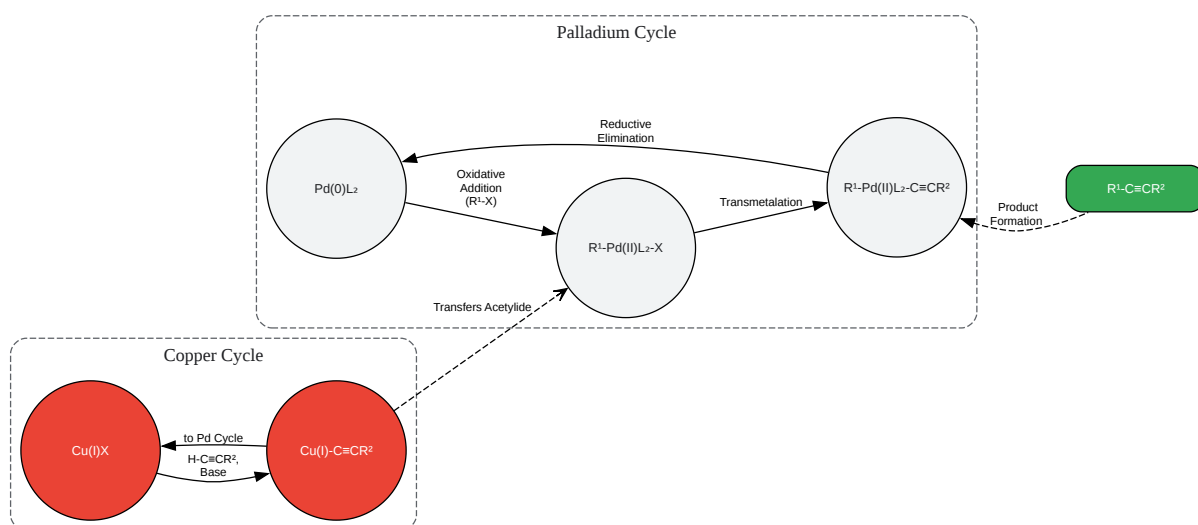
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Welcome to the technical support center for the Sonogashira coupling reaction. This guide is designed for researchers, scientists, and drug development professionals to diagnose and resolve common issues leading to low conversion in this powerful C(sp²)–C(sp) bond-forming reaction. As a cornerstone of modern synthetic chemistry, particularly in the synthesis of pharmaceuticals and complex molecules, mastering the Sonogashira coupling is essential.^[1]^[2]^[3] This resource provides in-depth, field-proven insights in a direct question-and-answer format to get your reactions back on track.

Troubleshooting Low Conversion: A Systematic Approach

Low product yield in a Sonogashira coupling can be attributed to a handful of critical factors. The following diagram outlines a logical workflow for diagnosing the root cause of poor reaction performance.





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Sources

- 1. Recent Applications of the Sonogashira Reaction in the Synthesis of Drugs and Their Derivatives: A Review | Semantic Scholar [semanticscholar.org]
- 2. Sonogashira coupling - Wikipedia [en.wikipedia.org]

- 3. researchgate.net [researchgate.net]
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